

Diethyl Bis(hydroxymethyl)malonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diethyl
bis(hydroxymethyl)malonate*

Cat. No.: *B146577*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl bis(hydroxymethyl)malonate is a versatile bifunctional organic compound that serves as a crucial building block in a wide array of chemical syntheses. Its unique structure, featuring two hydroxymethyl groups and two ethyl ester functionalities, allows for diverse reactivity, making it a valuable intermediate in the preparation of substituted malonic esters, acrylic esters, isobutyric esters, and complex heterocyclic structures. This guide provides an in-depth overview of the synthesis, discovery, and applications of **Diethyl bis(hydroxymethyl)malonate**, with a particular focus on its relevance to the pharmaceutical industry and drug development. Detailed experimental protocols, quantitative data, and logical workflow visualizations are presented to offer a comprehensive resource for researchers in the field.

Introduction

Diethyl bis(hydroxymethyl)malonate, also known by its IUPAC name diethyl 2,2-bis(hydroxymethyl)propanedioate, is a white to almost white crystalline solid.[1] Its strategic importance in organic synthesis stems from the reactivity of its functional groups, which can be independently or concertedly manipulated to build molecular complexity. While not a naturally occurring compound, its synthesis is well-established and efficient, making it a readily accessible tool for synthetic chemists.[2]

The compound's journey from a laboratory curiosity to a key synthetic intermediate is rooted in early 20th-century explorations of malonic ester reactivity.[2] Today, its applications have expanded significantly, with notable roles in the synthesis of bioactive molecules and pharmaceutical agents.[1][3]

Physicochemical Properties

A summary of the key physicochemical properties of **Diethyl bis(hydroxymethyl)malonate** is provided in the table below.

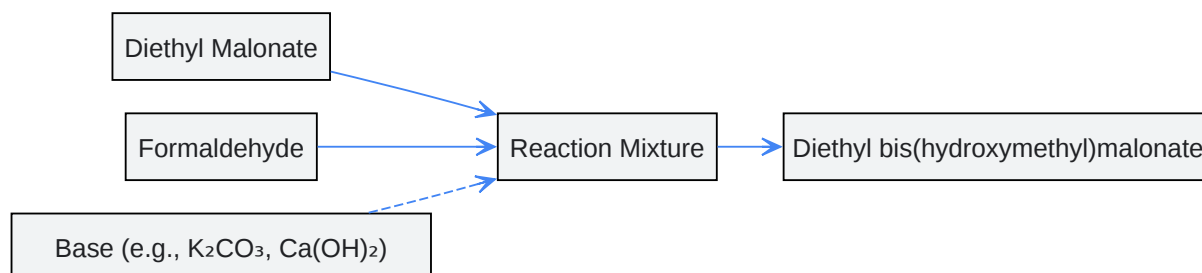
| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₉ H ₁₆ O ₆ | [1] |
| Molecular Weight | 220.22 g/mol | [1] |
| Appearance | White to almost white crystalline solid | [1] |
| Melting Point | 49-51 °C | [3] |
| Boiling Point | 351.3±37.0 °C at 760 mmHg | [3] |
| Density | 1.224 g/cm ³ | [3] |
| Solubility | Slightly soluble in water | |
| Purity | Typically 97% - 98% | [1] |

Synthesis and Discovery

The discovery and synthesis of **Diethyl bis(hydroxymethyl)malonate** can be traced back to early investigations into the reactivity of malonic esters in the mid-20th century.[2] Key publications that laid the groundwork for its preparation include the work of K. N. Welch in 1930 and H. Gault and A. Roesch in 1937. The most common and well-documented method for its synthesis involves the base-catalyzed reaction of diethyl malonate with formaldehyde.[4]

General Synthesis Workflow

The synthesis of **Diethyl bis(hydroxymethyl)malonate** from diethyl malonate and formaldehyde can be represented by the following workflow diagram.



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Caption: General workflow for the synthesis of **Diethyl bis(hydroxymethyl)malonate**.

Detailed Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **Diethyl bis(hydroxymethyl)malonate**, adapted from a well-established procedure.^[4]

Materials:

| Reagent | Quantity | Moles |
|---------------------------------|---------------------------------|-------|
| Diethyl malonate | 160 g | 1.0 |
| Formaldehyde (37% solution) | 162 g | 2.0 |
| Potassium carbonate (anhydrous) | 10 g | - |
| Diethyl ether | 500 mL | - |
| Anhydrous sodium sulfate | 20 g | - |
| Isopropyl ether | As needed for recrystallization | - |

Procedure:

- A solution of 162 g (2.0 moles) of 37% formaldehyde and 10 g of anhydrous potassium carbonate in 100 mL of water is placed in a 1-L three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer.
- The flask is cooled in an ice bath, and 160 g (1.0 mole) of diethyl malonate is added dropwise with vigorous stirring at a rate that maintains the reaction temperature between 15-20°C.
- After the addition is complete, the mixture is stirred for an additional 3 hours at room temperature.
- The reaction mixture is then extracted three times with 150 mL portions of diethyl ether.
- The combined ethereal extracts are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The resulting crude product is recrystallized from isopropyl ether to yield pure **Diethyl bis(hydroxymethyl)malonate**.

Quantitative Data:

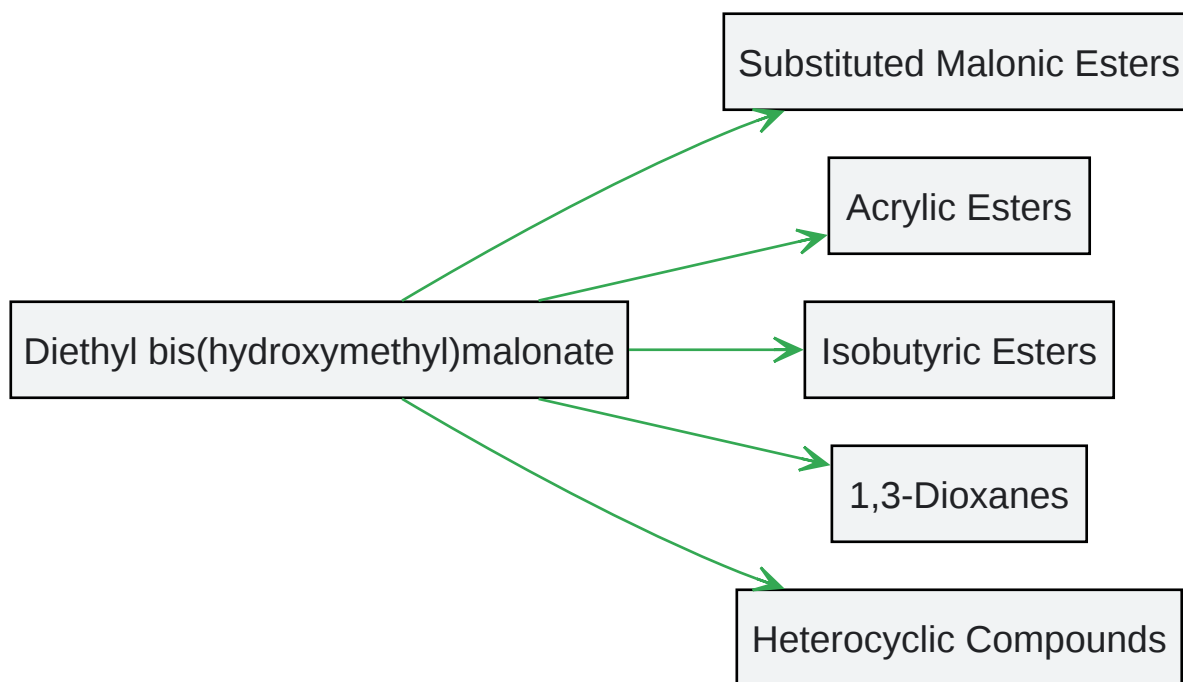
| Parameter | Value | Reference |
|--------------------------------|---------|-----------|
| Yield | 72-75% | [4] |
| Melting Point (crude) | 48-50°C | [4] |
| Melting Point (recrystallized) | 50-52°C | [4] |

Applications in Drug Development and Organic Synthesis

Diethyl bis(hydroxymethyl)malonate is a highly valuable intermediate in the synthesis of a variety of organic compounds, some of which have significant applications in the pharmaceutical industry.

Synthetic Utility

The bifunctional nature of **Diethyl bis(hydroxymethyl)malonate** allows for a range of chemical transformations, making it a versatile precursor.



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Caption: Synthetic applications of **Diethyl bis(hydroxymethyl)malonate**.

Pharmaceutical Relevance

Diethyl bis(hydroxymethyl)malonate has been identified as a key intermediate in the synthesis of several important pharmaceutical compounds.

- **Antiviral Drugs:** It plays a significant role in the synthesis of antiviral medications, including acyclovir and ganciclovir.[3]
- **Cancer and Alzheimer's Disease:** Research has indicated its potential utility in the development of treatments for Alzheimer's disease and cancer, owing to its unique chemical properties that allow for the construction of complex molecular architectures.[3]
- **Antimicrobial and Antifungal Agents:** Derivatives of **Diethyl bis(hydroxymethyl)malonate** have been investigated for their potential antimicrobial and antifungal properties, opening avenues for the development of new anti-infective agents.

While specific signaling pathways directly involving **Diethyl bis(hydroxymethyl)malonate** are not extensively documented, its role as a precursor to bioactive molecules implies its indirect involvement in modulating various biological processes targeted by the final drug products.

Conclusion

Diethyl bis(hydroxymethyl)malonate is a cornerstone intermediate in modern organic synthesis, offering a reliable and versatile platform for the construction of complex molecules. Its well-established synthesis and diverse reactivity have cemented its importance in both academic research and industrial applications, particularly in the pharmaceutical sector. As the demand for novel therapeutics continues to grow, the utility of **Diethyl bis(hydroxymethyl)malonate** as a key building block in drug discovery and development is poised to expand further. This guide has provided a comprehensive overview of its synthesis, properties, and applications, serving as a valuable technical resource for professionals in the field.

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References

- 1. Buy Diethyl bis(hydroxymethyl)malonate | 20605-01-0 [smolecule.com]
- 2. Page loading... [wap.guidechem.com]
- 3. bocsci.com [bocsci.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
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